

Solubility profile of 3,4-Dicaffeoylquinic acid in various solvents

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Compound of Interest

Compound Name: 3,4-Dicaffeoylquinic acid

Cat. No.: B1237887

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An In-depth Technical Guide to the Solubility Profile of **3,4-Dicaffeoylquinic Acid**

Introduction

3,4-Dicaffeoylquinic acid (3,4-DCQA), also known as Isochlorogenic Acid B, is a natural polyphenolic compound found in various plants, including coffee beans, globe artichokes, and *Lonicera japonica* Thunb.[1]. It is recognized for a range of biological activities, including antioxidant, neuroprotective, hepatoprotective, and anti-influenza properties.[2][3]. The formulation and delivery of 3,4-DCQA for research and potential therapeutic applications are critically dependent on its solubility in different solvent systems. This guide provides a comprehensive overview of the solubility of **3,4-Dicaffeoylquinic acid**, details the experimental methods for its determination, and presents the available quantitative data.

Quantitative Solubility Data

The solubility of **3,4-Dicaffeoylquinic acid** has been determined in several common organic solvents and aqueous solutions. The data, compiled from various sources, is presented below. It is important to note that variations in experimental conditions such as temperature and purity of the compound can lead to different reported values.

Solvent	Solubility (mg/mL)	Source	Notes
Dimethylformamide (DMF)	71	Cayman Chemical[4]	Experimental Data
Dimethyl sulfoxide (DMSO)	50	Cayman Chemical[4]	Experimental Data
Dimethyl sulfoxide (DMSO)	50	MedChemExpress[2]	Experimental Data
Dimethyl sulfoxide (DMSO)	62	TargetMol[5]	Experimental Data
Ethanol	50	Cayman Chemical[4]	Experimental Data
Phosphate-Buffered Saline (PBS, pH 7.2)	25	Cayman Chemical[4]	Experimental Data
Water	0.7205	The Good Scents Company	Estimated at 25 °C
Water	0.12	ALOGPS	Predicted Data

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental step in its physicochemical characterization. For phenolic compounds like **3,4-Dicaffeoylquinic acid**, the shake-flask method is a widely accepted and standard technique for determining thermodynamic solubility. [6][7][8].

The Shake-Flask Method

This method measures the equilibrium solubility of a compound in a specific solvent, which is achieved when the solution is saturated.

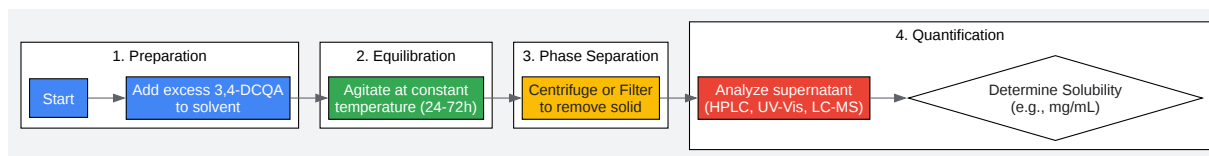
Principle: An excess amount of the solid compound is added to a known volume of the solvent. The mixture is then agitated at a constant temperature for an extended period to ensure that equilibrium is reached. After equilibration, the undissolved solid is separated from the solution, and the concentration of the dissolved compound in the supernatant is quantified.

Detailed Methodology:

- **Preparation:** An excess amount of crystalline **3,4-Dicaffeoylquinic acid** is added to a vial containing a precise volume of the chosen solvent (e.g., water, ethanol, DMSO).
- **Equilibration:** The vials are sealed and placed in a mechanical shaker or agitator within a temperature-controlled environment (e.g., a water bath). The mixture is agitated for a sufficient duration, typically 24 to 72 hours, to allow the system to reach thermodynamic equilibrium.[\[9\]](#).
- **Phase Separation:** After the incubation period, the suspension is allowed to stand, and the undissolved solute is separated from the saturated solution. This is commonly achieved through centrifugation at high speed or by filtration using a low-binding filter (e.g., PTFE or PVDF).[\[9\]](#)[\[10\]](#).
- **Quantification:** The concentration of **3,4-Dicaffeoylquinic acid** in the clear, saturated supernatant is determined using a suitable analytical technique. Common methods include:
 - **High-Performance Liquid Chromatography (HPLC):** This is a highly sensitive and specific method for quantifying the concentration of the analyte.[\[9\]](#).
 - **UV-Vis Spectrophotometry:** The concentration is determined by measuring the absorbance of the solution at the compound's maximum absorbance wavelength (λ_{max}), which for 3,4-DCQA is around 330 nm.[\[4\]](#)[\[8\]](#).
 - **Gravimetric Analysis:** This involves evaporating the solvent from a known volume of the saturated solution and weighing the remaining solid residue.[\[6\]](#)[\[8\]](#).
 - **LC-MS (Liquid Chromatography-Mass Spectrometry):** Provides high precision and is used for complex mixtures or when high sensitivity is required.[\[9\]](#).

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of **3,4-Dicaffeoylquinic acid**.



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